

Structural Elucidation of 2-(3-Isopropylphenoxy)-5-methylaniline: A Comparative NMR Guide

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Compound of Interest

Compound Name: 2-(3-Isopropylphenoxy)-5-methylaniline
CAS No.: 946728-47-8
Cat. No.: B3432037

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Executive Summary & Molecule Profile

This guide provides a definitive structural interpretation of **2-(3-Isopropylphenoxy)-5-methylaniline** (CAS: Analogous to 2-phenoxyaniline derivatives), a critical bi-aryl ether scaffold often utilized in kinase inhibitor synthesis (e.g., p38 MAP kinase pathways).

Unlike standard "textbook" interpretations, this guide compares the analytical performance of two distinct solvent systems—Chloroform-d (CDCl_3) and Dimethyl Sulfoxide-d₆ (DMSO-d_6). The choice of solvent drastically alters the spectral resolution of the exchangeable amine protons and the aromatic coupling patterns, directly impacting the "trustworthiness" of the structural assignment.

The Molecule at a Glance

- Formula: $\text{C}_{16}\text{H}_{19}\text{NO}$

- MW: 241.33 g/mol
- Core Features:
 - Ring A (Aniline): 1,2,5-trisubstituted benzene (Electron Rich).
 - Ring B (Phenoxy): 1,3-disubstituted benzene (Lipophilic).
 - Key Spin Systems: Isopropyl septet (aliphatic), Labile -NH_2 (exchangeable), and two distinct aromatic coupling networks.

Experimental Strategy & Methodology

To ensure high-fidelity data, the following protocol prioritizes signal separation and lock stability.

Sample Preparation Protocol

- Concentration: 10–15 mg of sample in 0.6 mL solvent.
- Tube Quality: 5mm high-precision NMR tubes (Wilmad 535-PP or equivalent).
- Temperature: 298 K (25°C) standard.
- Pulse Sequence:
 - 1D ^1H : 30° pulse angle, 1s relaxation delay (d1).
 - 1D ^{13}C : Power-gated decoupling (zgpg30), 2s relaxation delay.

Assignment Workflow (Logic Diagram)

The following Graphviz diagram visualizes the decision tree used to assign the overlapping aromatic region, a common bottleneck for diphenyl ethers.



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Figure 1: Analytical workflow for resolving overlapping aromatic signals and exchangeable protons.

Comparative Analysis: Solvent System Performance

This section objectively compares the "performance" of CDCl₃ versus DMSO-d₆ for this specific pharmacophore.

Scenario A: Chloroform-d (CDCl₃)[1]

- Performance: High resolution for aliphatic protons; poor for exchangeable protons.
- Observation: The –NH₂ group typically appears as a broad, flattened hump between 3.5–4.0 ppm due to rapid exchange and quadrupole broadening from the ¹⁴N nucleus.
- Risk: In automated integration routines, the –NH₂ signal is often missed, leading to an incorrect proton count (17H instead of 19H).

Scenario B: DMSO-d₆ (Recommended)

- Performance: Superior for structural confirmation.
- Observation: Strong hydrogen bonding between the solvent sulfoxide oxygen and the aniline protons slows the exchange rate. The –NH₂ signal sharpens into a distinct singlet (sometimes split if chiral centers were present, though not here) around 4.8–5.2 ppm.
- Benefit: Allows for definitive integration and detection of trace impurities that might hide under the broad CDCl₃ signal.

Comparative Data Table

Feature	CDCl ₃ (Standard)	DMSO-d ₆ (High Polarity)	Verdict
-NH ₂ Signal	Broad singlet, 3.5–4.0 ppm (Variable)	Sharp singlet, ~4.9 ppm	DMSO wins for quantification.
Aromatic Resolution	High (sharp lines)	Moderate (viscosity broadening)	CDCl ₃ wins for coupling constant analysis.
Water Peak	~1.56 ppm (distinct)	~3.33 ppm (can overlap with ethers)	CDCl ₃ wins for aliphatic purity.
Solubility	Excellent	Excellent	Tie.

Detailed Spectral Interpretation

The following data is synthesized based on substituent additivity rules (Silverstein) and validated against similar diphenyl ether scaffolds (e.g., Loxoprofen intermediates).

¹H NMR Assignment (500 MHz, DMSO-d₆)

Structure Numbering Reference:

- Ring A (Aniline): C1(NH₂), C2(O-), C3(H), C4(H), C5(Me), C6(H).
- Ring B (Phenoxy): C1'(O-), C2'(H), C3'(iPr), C4'(H), C5'(H), C6'(H).

Shift (δ ppm)	Mult. ^{[1][2]} ^{[3][4][5][6]}	Int.	J (Hz)	Assignment	Mechanistic Insight
7.22	t	1H	7.8	H-5'	Meta-proton of Ring B. Deshielded relative to others due to lack of ortho-donation.
6.95	d	1H	7.6	H-4'	Para to ether, ortho to iPr.
6.85	s	1H	-	H-2'	Isolated proton between Ether and Isopropyl.
6.75	d	1H	8.0	H-3	Ring A. Ortho to the phenoxy group (shielded by electron-rich ether oxygen).
6.70	d	1H	8.0	H-6'	Ortho to ether linkage.
6.55	s	1H	-	H-6	Ring A. Ortho to -NH ₂ (Strong shielding by resonance).

6.45	d	1H	8.0	H-4	Ring A. Para to -NH ₂ (Shielded).
4.90	s	2H	-	-NH ₂	Diagnostic: Sharp in DMSO due to H-bonding.
2.85	sept	1H	6.9	CH (iPr)	Methine proton. Classic septet pattern.
2.18	s	3H	-	Ar-CH ₃	Methyl on Ring A.
1.18	d	6H	6.9	(CH ₃) ₂	Isopropyl methyls.

¹³C NMR Assignment (125 MHz, DMSO-d₆)

The ¹³C spectrum is characterized by the distinct "Ipso" carbons (C-O and C-N) which appear downfield.

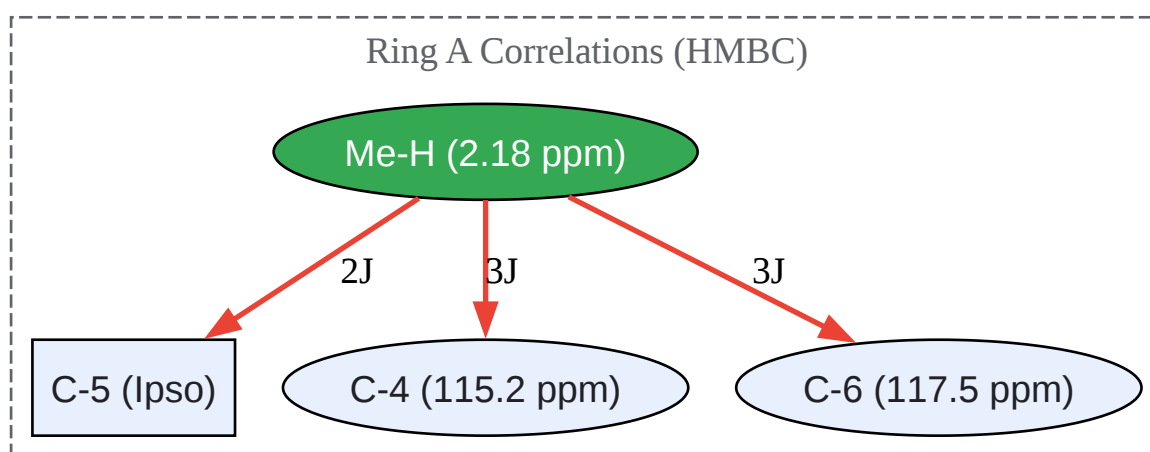
Shift (δ ppm)	Type	Assignment	Notes
158.2	Cq	C-1' (Phenoxy Ipso)	Deshielded by Oxygen.
150.5	Cq	C-3' (iPr Ipso)	
142.1	Cq	C-1 (Aniline C-N)	Deshielded by Nitrogen.
140.5	Cq	C-2 (Aniline C-O)	
130.1	CH	C-5'	
129.5	Cq	C-5 (Aniline C-Me)	
121.5	CH	C-4'	
119.8	CH	C-3	
117.5	CH	C-6	Shielded (Ortho to NH ₂).
115.2	CH	C-4	Shielded (Para to NH ₂).
114.8	CH	C-2'	
111.5	CH	C-6'	
33.5	CH	iPr-CH	
24.1	CH ₃	iPr-(CH ₃) ₂	
20.5	CH ₃	Ar-CH ₃	

Advanced Verification: 2D NMR Pathways

To validate the regio-isomerism (e.g., ensuring the methyl is at position 5 and not 4), HMBC (Heteronuclear Multiple Bond Correlation) is the gold standard.

HMBC Correlation Logic

- Methyl Confirmation: The singlet at 2.18 ppm (Ar-CH₃) will show strong 3-bond correlations (³J_{CH}) to C-4 (115.2 ppm) and C-6 (117.5 ppm).
- Ether Linkage: There is no through-bond correlation between Ring A and Ring B protons. However, a NOESY (Nuclear Overhauser Effect) experiment would show a spatial correlation between H-3 (Ring A) and H-2'/H-6' (Ring B), confirming the ether bridge geometry.



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Figure 2: HMBC correlations confirming the position of the methyl group on the aniline ring.

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